

Personal protective equipment for handling 4-Nitrophenethylamine hydrochloride

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Compound of Interest

Compound Name: 4-Nitrophenethylamine
hydrochloride

Cat. No.: B104007

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Safe Handling and Disposal of 4-Nitrophenethylamine Hydrochloride

This document provides essential safety, handling, and disposal protocols for **4-Nitrophenethylamine hydrochloride**, designed for laboratory and research professionals. Adherence to these guidelines is critical for ensuring personal safety and regulatory compliance.

Chemical and Physical Properties

Understanding the properties of **4-Nitrophenethylamine hydrochloride** is the first step in safe handling. Key quantitative data are summarized below.

Property	Value	Citations
Molecular Formula	$C_8H_{10}N_2O_2 \cdot HCl$	[1][2][3]
Molecular Weight	202.64 g/mol	[1][2][3]
Appearance	Yellow to green or yellow to brown crystalline solid/powder.	[4][5][6]
Melting Point	200 °C (decomposes)	[3][4][5][7][8][9]
Solubility	Soluble in methanol.	[4][8][9]
Storage Temperature	Room Temperature. Keep in a dark, dry, well-ventilated place.	[5][8][9]
Stability	Stable under normal conditions. The substance is hygroscopic.	[1][5]

Operational Plan: From Receipt to Disposal

A systematic approach is crucial when working with any chemical. The following sections detail the necessary personal protective equipment (PPE), handling procedures, and emergency responses.

Personal Protective Equipment (PPE)

While **4-Nitrophenethylamine hydrochloride** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, exposure can cause skin, eye, and respiratory system irritation.[5][10] Therefore, a comprehensive PPE strategy is mandatory.

- **Engineering Controls:** Always handle this compound in a well-ventilated area.[1][5] Use a chemical fume hood or other appropriate exhaust ventilation where dust may be generated. [1]
- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[5]

- **Skin Protection:** Chemical-resistant gloves must be worn.^[1] Always inspect gloves before use and use a proper removal technique to avoid skin contact.^[1] A lab coat or other protective clothing is required to prevent skin exposure.^[5]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, no respiratory protection is needed.^[5] If dust is generated, a NIOSH-approved N95 particle respirator (or EU equivalent P1) should be used.^[1] For higher-level protection, consult your institution's safety officer about cartridges like the OV/AG/P99 (US) or ABEK-P2 (EU).^[1]

Handling and Storage Protocol

Precautions for Safe Handling:

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.^[5]
- **Avoid Inhalation and Ingestion:** Do not breathe dust and avoid ingestion.^[5]
- **Prevent Dust Formation:** Handle the solid material carefully to minimize the creation of airborne dust.^{[1][5]}
- **Hygiene:** Wash hands thoroughly after handling. Handle in accordance with good industrial hygiene and safety practices.^{[1][6]}

Conditions for Safe Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[1][5]}
- Store away from incompatible materials such as acids, acid chlorides, and acid anhydrides.^{[5][6]}
- The material is hygroscopic and should be stored under inert gas if possible.^[1]

Emergency and Disposal Plan

First-Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First-Aid Protocol	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.	[1] [5]
Skin Contact	Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If irritation or other symptoms occur, get medical attention.	[1] [5]
Inhalation	Move the person to fresh air. If the individual is not breathing, provide artificial respiration. If symptoms occur, seek medical attention.	[1] [5]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. If symptoms occur, get medical attention.	[1] [5]

Accidental Release and Spill Response

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Protect: Wear all required personal protective equipment (PPE) as detailed above.
- Contain: Prevent the product from entering drains.[\[1\]](#)

- Clean-up: Avoid generating dust. Carefully sweep or shovel the spilled material into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)

Waste Disposal

Disposal of **4-Nitrophenethylamine hydrochloride** must be conducted in compliance with all local, regional, and national regulations.[\[5\]](#)

- Primary Method: The preferred method is to offer surplus and non-recyclable material to a licensed professional waste disposal service.[\[1\]](#)
- Incineration: The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Packaging: Contaminated packaging should be treated and disposed of as unused product.[\[1\]](#)

Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride gas.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)

Safe Handling Workflow

The following diagram outlines the logical workflow for handling **4-Nitrophenethylamine hydrochloride** from initial planning to final disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Nitrophenethylamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104007#personal-protective-equipment-for-handling-4-nitrophenethylamine-hydrochloride]

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